

Personal protective equipment for handling ARS-2102

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ARS-2102

Cat. No.: B12404615

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Essential Safety and Handling Guide for ARS-2102

This document provides immediate safety, operational, and disposal protocols for the handling of **ARS-2102** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier: **ARS-2102** is a potent covalent KRAS G12C inhibitor used in cancer research[1].

Hazard Identification and Classification

ARS-2102 is classified as a hazardous substance. Below is a summary of its classification and potential hazards.

| Hazard Class | GHS Classification | Hazard Statement |
|--------------------------|--------------------|---|
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed[2] |
| Acute Aquatic Toxicity | Category 1 | H400: Very toxic to aquatic life[2] |
| Chronic Aquatic Toxicity | Category 1 | H410: Very toxic to aquatic life with long lasting effects[2] |

Precautionary Statements:

- P264: Wash skin thoroughly after handling[2].
- P270: Do not eat, drink or smoke when using this product[2].
- P273: Avoid release to the environment[2].
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[2].
- P330: Rinse mouth[2].
- P391: Collect spillage[2].
- P501: Dispose of contents/container to an approved waste disposal plant[2].

Operational Plan: Handling and Storage

Adherence to the following operational procedures is mandatory to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

All personnel handling **ARS-2102** must use the following personal protective equipment:

| PPE Category | Specification | Rationale |
|--------------------------|--------------------------------------|--|
| Eye Protection | Safety goggles with side-shields | Protects eyes from splashes and aerosols[2]. |
| Hand Protection | Protective gloves | Prevents skin contact[2]. |
| Skin and Body Protection | Impervious clothing (e.g., lab coat) | Protects against accidental spills and contamination[2]. |
| Respiratory Protection | Suitable respirator | Required to prevent inhalation of dust or aerosols[2]. |

Safe Handling Protocol

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are accessible[2]. The work area should be clean and uncluttered.
- Ventilation: Use **ARS-2102** only in areas with appropriate exhaust ventilation to avoid the formation of dust and aerosols[2].
- Dispensing: Carefully dispense the required amount of **ARS-2102**, avoiding actions that could generate dust.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly[2]. Do not eat, drink, or smoke in the laboratory[2].

Storage

Proper storage is crucial to maintain the stability of **ARS-2102** and prevent accidental release.

| Form | Storage Temperature | Storage Conditions |
|------------|---------------------|---|
| Powder | -20°C | Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition[2]. |
| In Solvent | -80°C | Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition[2]. |

Emergency Procedures and First Aid

In case of exposure or accident, follow these first aid measures immediately.

| Exposure Route | First Aid Measures |
|----------------|--|
| Eye Contact | Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Promptly call a physician[2]. |
| Skin Contact | Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician[2]. |
| Inhalation | Immediately move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. Call a physician[2]. |
| Ingestion | Wash out the mouth with water. Do NOT induce vomiting. Call a physician[2]. |

Disposal Plan

The disposal of **ARS-2102** and any contaminated materials must be handled with care to prevent environmental contamination.

Waste Segregation and Collection

- Solid Waste: Collect all solid waste contaminated with **ARS-2102** (e.g., gloves, weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect any liquid waste containing **ARS-2102** in a separate, labeled hazardous waste container. Do not pour down the drain.
- Sharps: Any sharps (e.g., needles, broken glass) contaminated with **ARS-2102** must be placed in a puncture-resistant sharps container labeled as hazardous waste.

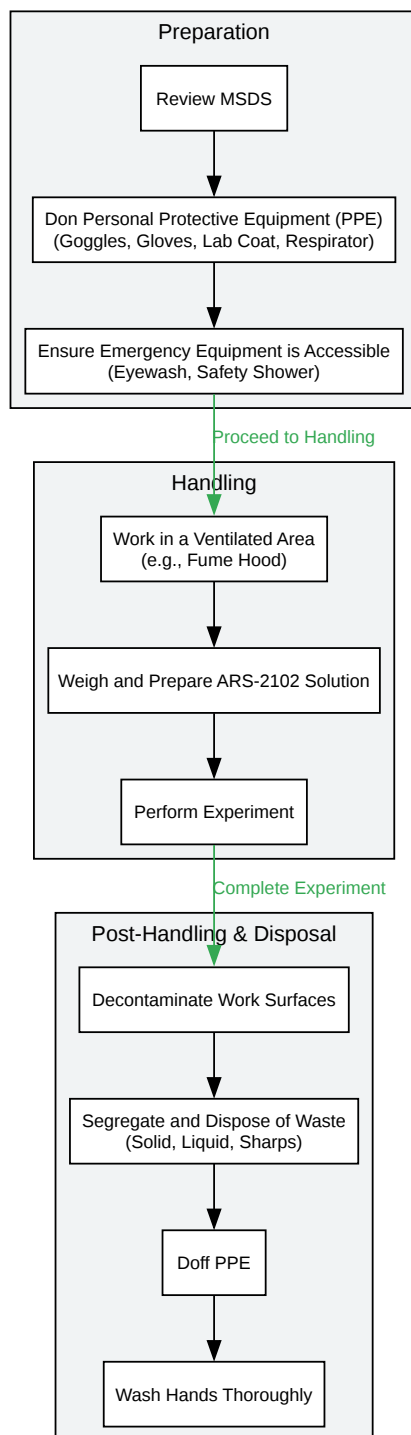
Disposal Procedure

Dispose of all **ARS-2102** waste through an approved waste disposal plant[2]. Follow all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **ARS-2102** in a laboratory setting.

Safe Handling Workflow for ARS-2102



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Caption: Logical workflow for the safe handling of **ARS-2102**, from preparation to disposal.

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References

- 1. ARS-2102|CAS 2098509-21-6|DC Chemicals [dcchemicals.com]
- 2. ARS-2102|2098509-21-6|MSDS [dcchemicals.com]
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